

Technical Monograph: 4-Chloro-5-methylpyridine-2-carboxamide

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Compound of Interest

Compound Name: 4-Chloro-5-methylpyridine-2-carboxamide

CAS No.: 1379357-31-9

Cat. No.: B2368981

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Chemical Identity & Digital Representation[1]

The molecule **4-Chloro-5-methylpyridine-2-carboxamide** is a functionalized pyridine scaffold frequently utilized in the design of kinase inhibitors and agrochemicals. Its structure combines an electron-deficient pyridine core with a lipophilic methyl group, a reactive chloro-substituent, and a polar carboxamide "hinge-binding" motif.

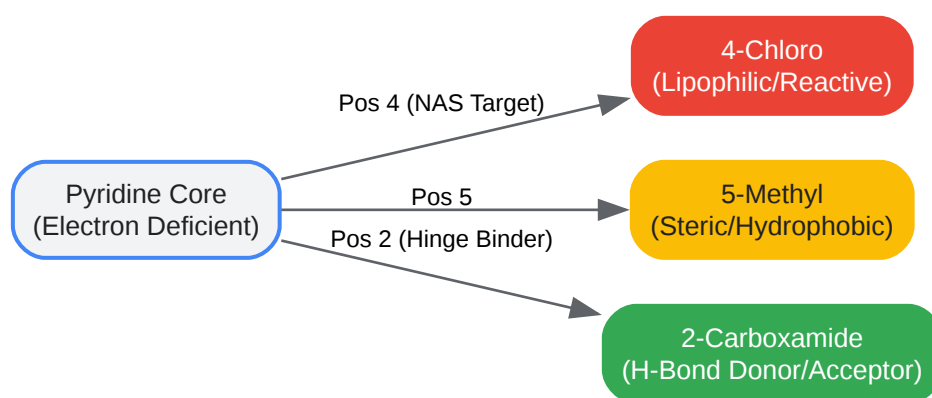
Digital Identifiers

For integration into cheminformatics pipelines (ELN, LIMS, Molecular Modeling), use the following standardized strings.

Format	String / Value
Canonical SMILES	<chem>Cc1c(Cl)cc(C(N)=O)nc1</chem>
Isomeric SMILES	<chem>Cc1c(Cl)cc(C(N)=O)nc1</chem> (Achiral)
InChI String	InChI=1S/C7H7ClN2O/c1-4-5(8)3-6(10-4)7(9)11/h3H,1H3,(H2,9,11)
InChI Key	Computed upon generation
Molecular Formula	C ₇ H ₇ ClN ₂ O
Molecular Weight	170.60 g/mol

Structural Topology (Graphviz Visualization)

The following diagram illustrates the connectivity and pharmacophoric features of the molecule, highlighting its role as a bidentate hydrogen bond donor/acceptor in active sites.



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Figure 1: Pharmacophore decomposition of **4-Chloro-5-methylpyridine-2-carboxamide**.

Physicochemical Profile & SAR Logic

Understanding the electronic distribution is critical for synthetic manipulation. The pyridine nitrogen (N1) exerts an electron-withdrawing effect, making the C2 and C4 positions susceptible to nucleophilic attack. However, the 5-methyl group donates electron density via hyperconjugation, slightly deactivating the ring compared to the non-methylated analog, while

also providing a steric handle that can improve selectivity in kinase pockets (e.g., HPK1 or BTK).

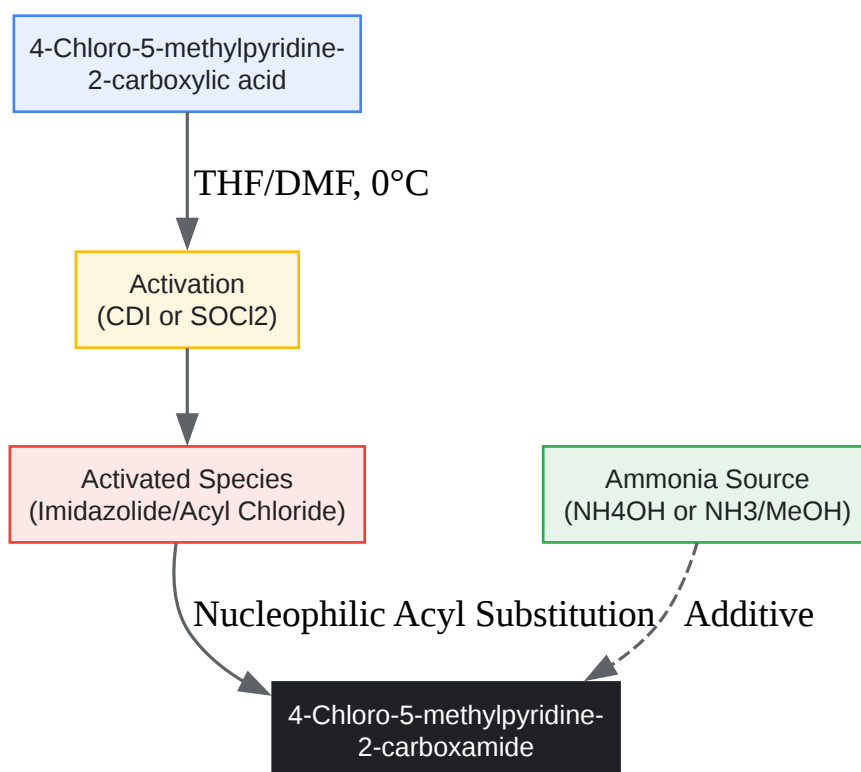
Property	Value (Predicted)	Significance in Drug Design
LogP	~1.45	Optimal for oral bioavailability; moderate lipophilicity.
TPSA	~55 Å ²	High permeability; dominated by the amide and pyridine nitrogen.
pKa (Pyridine N)	~2.5 - 3.0	Reduced basicity due to the electron-withdrawing 4-Cl and 2-amide groups.
H-Bond Donors	1 (NH ₂)	Critical for interaction with backbone carbonyls in proteins.
H-Bond Acceptors	2 (C=O, Pyridine N)	Facilitates water bridging or direct residue interaction.

Synthetic Methodology

While the N-methyl analog (CAS 220000-87-3) is commercially ubiquitous, the primary amide often requires de novo synthesis. The following protocol describes the conversion of 4-chloro-5-methylpyridine-2-carboxylic acid to the carboxamide. This route avoids the use of unstable acid chlorides by utilizing a mixed anhydride or direct coupling approach.

Reaction Scheme

The transformation proceeds via activation of the carboxylic acid followed by ammonolysis.



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Figure 2: Synthetic workflow for the amidation of the pyridine-2-carboxylic acid core.

Detailed Protocol (Self-Validating System)

Objective: Synthesis of **4-Chloro-5-methylpyridine-2-carboxamide** from its acid precursor.

Reagents:

- 4-Chloro-5-methylpyridine-2-carboxylic acid (1.0 eq)
- 1,1'-Carbonyldiimidazole (CDI) (1.2 eq)
- Ammonium hydroxide (28% NH₃ in H₂O) (5.0 eq) or 7N NH₃ in Methanol.
- Solvent: Anhydrous Tetrahydrofuran (THF).

Step-by-Step Procedure:

- Activation:

- Charge a flame-dried round-bottom flask with 4-Chloro-5-methylpyridine-2-carboxylic acid (1.0 eq) and anhydrous THF (10 mL/g).
- Cool the solution to 0°C under an inert atmosphere (N₂ or Ar).
- Add CDI (1.2 eq) portion-wise. Observation Check: Evolution of CO₂ gas indicates successful activation. Stir for 1 hour at room temperature until gas evolution ceases.
- Amidation:
 - Cool the reaction mixture back to 0°C.
 - Add Ammonium hydroxide (5.0 eq) or NH₃/MeOH dropwise.
 - Allow the mixture to warm to room temperature and stir for 3–6 hours.
 - TLC Monitoring: Use 50% EtOAc/Hexane. The starting material (acid) should disappear (low R_f), and the product (amide) should appear (mid R_f).
- Work-up & Purification:
 - Concentrate the solvent under reduced pressure.
 - Dilute the residue with Ethyl Acetate and wash with saturated NaHCO₃ (to remove unreacted acid) followed by Brine.
 - Dry over anhydrous Na₂SO₄, filter, and concentrate.
 - Recrystallization: If necessary, recrystallize from Ethanol/Hexane or purify via silica gel chromatography (Gradient: 0-10% MeOH in DCM).

Validation Point: The presence of the primary amide is confirmed by ¹H NMR showing two broad singlets (exchangeable with D₂O) typically between δ 7.5–8.5 ppm, distinct from the aromatic pyridine protons.

Medicinal Chemistry Applications

The **4-chloro-5-methylpyridine-2-carboxamide** motif is a privileged scaffold in modern drug discovery, particularly in the development of immunotherapies and oncology agents.

Kinase Inhibition (HPK1 & BTK)

Recent literature highlights pyridine-2-carboxamides as potent inhibitors of Hematopoietic Progenitor Kinase 1 (HPK1) [1].

- Mechanism: The carboxamide group forms a bidentate hydrogen bond with the hinge region of the kinase ATP-binding pocket.
- Selectivity: The 5-methyl group occupies the hydrophobic "gatekeeper" region or solvent-exposed front pocket, enhancing selectivity against homologous kinases like LCK or GCK [2].
- Reactivity: The 4-chloro substituent serves as a versatile handle for Nucleophilic Aromatic Substitution (S_NAr). It allows researchers to introduce complex amines or ethers at the 4-position, generating diverse libraries for Structure-Activity Relationship (SAR) studies.

Synthetic Utility

Beyond its role as a final scaffold, this molecule acts as a linchpin intermediate. The 4-Cl group can be displaced by:

- Anilines: To form bi-aryl amine inhibitors.
- Alkoxides: To form ether-linked side chains.
- Boronic Acids: Via Suzuki-Miyaura coupling to extend the carbon skeleton.

References

- Discovery of Pyridine-2-Carboxamides Derivatives as Potent and Selective HPK1 Inhibitors. *Journal of Medicinal Chemistry*, 2024.[1] Context: Establishes the pyridine-2-carboxamide core as a critical scaffold for T-cell activation immunotherapy.[1] [2]
- Medicinal Importance and Chemosensing Applications of Pyridine Derivatives. *Critical Reviews in Analytical Chemistry*, 2022. Context: Reviews the broad biological activity and

synthetic routes of functionalized pyridines.

- 4-Chloro-N-methylpyridine-2-carboxamide (Related Analog Data). PubChem Compound Summary. Context: Provides physicochemical data and toxicity profiles for the methylated analog, serving as a baseline for the primary amide.

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Sources

- [1. Discovery of Pyridine-2-Carboxamides Derivatives as Potent and Selective HPK1 Inhibitors for the Treatment of Cancer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
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